

An In-depth Technical Guide to Methyl 2,3-Diaminobenzoate Hydrochloride

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Compound of Interest

Compound Name: *Methyl 2,3-Diaminobenzoate*
Hydrochloride

Cat. No.: *B1420741*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic data of **Methyl 2,3-Diaminobenzoate Hydrochloride**. This compound serves as a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals.

Chemical Structure and Properties

Methyl 2,3-Diaminobenzoate Hydrochloride is the hydrochloride salt of Methyl 2,3-Diaminobenzoate. The core structure consists of a benzene ring substituted with a methyl ester group and two amino groups at the 2 and 3 positions. In the hydrochloride form, one of the amino groups is protonated, and a chloride ion is present to balance the charge.

The chemical formula for Methyl 2,3-Diaminobenzoate is $C_8H_{10}N_2O_2$ [1][2][3][4][5], and its molecular weight is 166.18 g/mol [3][4]. The hydrochloride salt has a molecular formula of $C_8H_{11}ClN_2O_2$ and a molecular weight of 202.64 g/mol [6].

Physicochemical Properties

Property	Value	Source
CAS Number	107582-20-7 (free base), 1189942-66-2 (hydrochloride)	[2][6]
Molecular Formula	C ₈ H ₁₁ ClN ₂ O ₂	[6]
Molecular Weight	202.64 g/mol	[6]
Appearance	Yellow solid[7][8], Light brown crystalline powder[3]	[3][7][8]
Melting Point	68-70 °C (free base)[3][9], >140 °C (dec.) (hydrochloride) [6]	[3][6][9]
Solubility	Soluble in DMSO and Methanol[6]	[6]
Storage Temperature	-20°C Freezer[6][9]	[6][9]

Synthesis Protocols

Several methods for the synthesis of Methyl 2,3-Diaminobenzoate have been reported.

Method 1: From 2,3-Diaminobenzoic Acid

A general procedure involves the esterification of 2,3-Diaminobenzoic acid.

Experimental Protocol:

- Dissolve 2,3-Diaminobenzoic acid (3 mmol) in 25 ml of methanol in a two-neck round-bottom flask.[10]
- Cool the solution in an ice bath.[10]
- Add thionyl chloride (SOCl₂) (30 mmol) dropwise.[10]
- Remove the ice bath and stir the mixture at 45°C overnight.[10]
- Cool the reaction mixture to room temperature and pour it into 100 ml of water.[10]

- Neutralize the solution with solid potassium carbonate (K_2CO_3) until the pH is basic.[10]
- Extract the product with ethyl acetate (4 times).[10]
- Combine the organic extracts, dry over magnesium sulfate ($MgSO_4$), and remove the solvent.[10]
- Purify the resulting oily residue by column chromatography on silica gel using a hexane/ethyl acetate mixture (1:1 v/v) as the eluent to obtain pure Methyl 2,3-Diaminobenzoate.[10]

Method 2: From Methyl 2-amino-3-nitrobenzoate

Another common method is the reduction of the nitro group of Methyl 2-amino-3-nitrobenzoate.

Experimental Protocol:

- To a nitrogen-saturated solution of methyl 2-amino-3-nitrobenzoate (0.26 mol) in anhydrous ethanol (800 mL), add palladium hydroxide on carbon (10g, 20% w/w Pd, 58.75% w/w water).[7]
- Degas the slurry and stir it vigorously at room temperature under a hydrogen atmosphere (4 atm) for 48 hours.[7]
- After the reaction is complete, remove the catalyst by filtration.[7]
- Concentrate the filtrate under vacuum to yield Methyl 2,3-Diaminobenzoate as a dark orange oil, which solidifies upon standing.[7]

Spectroscopic Data

1H NMR Spectroscopy

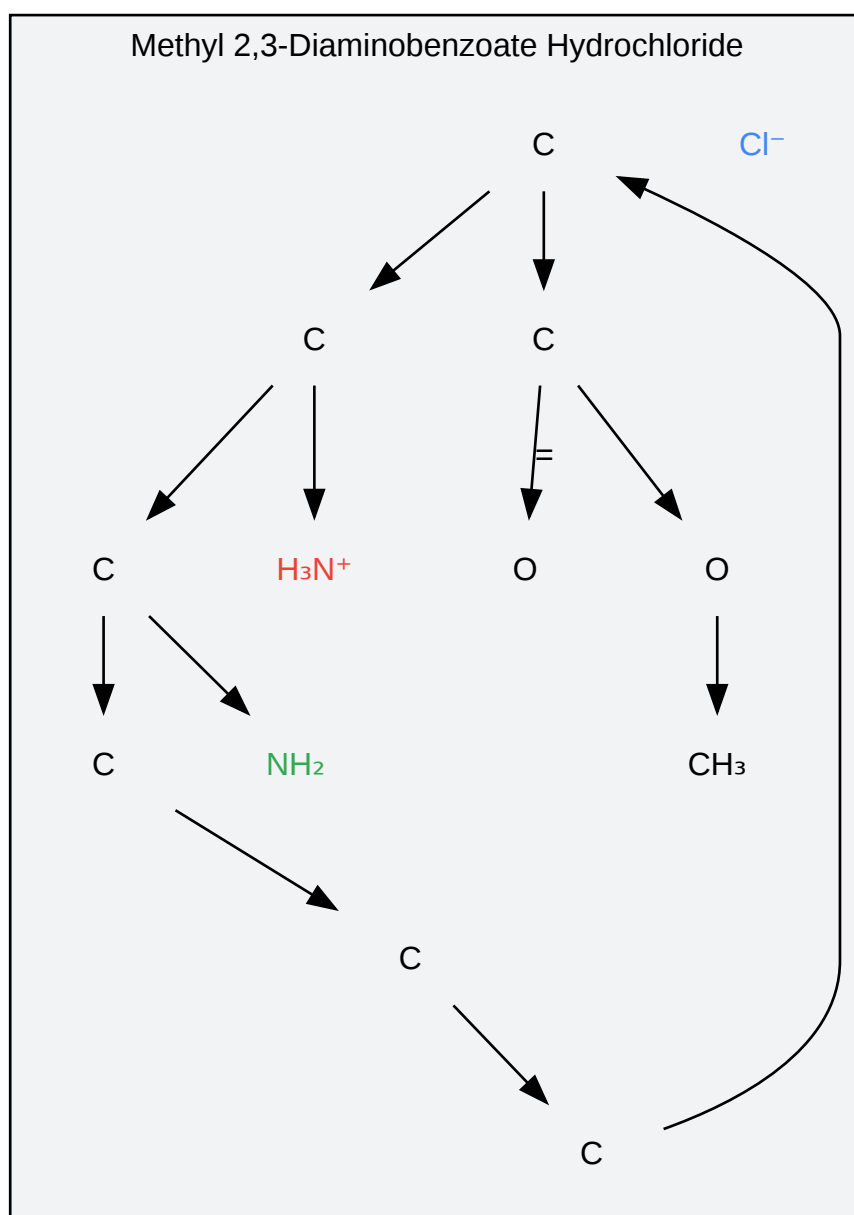
The proton nuclear magnetic resonance (1H NMR) spectrum provides characteristic signals for the protons in the molecule.

- 1H NMR (500 MHz, $DMSO-d_6$): δ 7.49 (dd, $J = 8.1, 1.4$ Hz, 1H), 6.87 (dd, $J = 7.5, 1.4$ Hz, 1H), 6.62 (t, $J = 7.8$ Hz, 1H), 4.84 (s, 2H, NH_2), 4.48 (s, 2H, NH_2), 3.89 (s, 3H, OCH_3).[10]

- ^1H NMR (300 MHz, DMSO- d_6): δ 7.06 (d, 1H), 6.70 (d, 1H), 6.38 (t, 1H), 6.20 (br s, 1H, NH), 4.80 (br s, 1H, NH), 3.74 (s, 3H, OCH $_3$).[7]

Visualizations

Chemical Structure of Methyl 2,3-Diaminobenzoate Hydrochloride



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Caption: Chemical structure of **Methyl 2,3-Diaminobenzoate Hydrochloride**.

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